

Application Notes and Protocols: Preparation of WYE-687 Dihydrochloride Stock Solutions

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Compound of Interest

Compound Name: WYE-687 dihydrochloride

Cat. No.: B2702772

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

WYE-687 dihydrochloride is a potent, ATP-competitive, and selective inhibitor of mTOR (mammalian target of rapamycin) with an IC₅₀ of 7 nM.^{[1][2][3]} It effectively blocks both mTORC1 and mTORC2 signaling pathways, making it a valuable tool for studying cellular processes such as cell growth, proliferation, and survival.^{[1][4][5]} Proper preparation of stock solutions is critical for obtaining accurate and reproducible experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of **WYE-687 dihydrochloride** stock solutions.

Quantitative Data Summary

For accurate preparation of stock solutions, it is essential to use the batch-specific molecular weight provided on the product vial or Certificate of Analysis. The following table summarizes the key quantitative data for **WYE-687 dihydrochloride**.

| Parameter | Value | Source |
|--------------------------|---|--------|
| Molecular Weight | 601.53 g/mol | |
| Formula | C ₂₈ H ₃₂ N ₈ O ₃ ·2HCl | |
| Purity | ≥98% (HPLC) | |
| Solubility in Water | Up to 100 mM (60.15 mg/mL) | [5] |
| Solubility in DMSO | Up to 100 mM (60.15 mg/mL) | [5] |
| Storage (Solid) | Desiccate at room temperature. Can be stored for up to 6 months if the vial is kept tightly sealed. | [6] |
| Storage (Stock Solution) | Aliquot and store at -20°C for up to 1 month or at -80°C for up to 1 year to avoid repeated freeze-thaw cycles. | [1][2] |

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **WYE-687 dihydrochloride** in DMSO.

Materials:

- **WYE-687 dihydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or cryovials
- Calibrated pipettes and sterile tips
- Vortex mixer

- Balance

Procedure:

- Equilibrate: Before opening, allow the vial of **WYE-687 dihydrochloride** to warm to room temperature for at least 60 minutes to prevent condensation.^[6]
- Weigh: Accurately weigh the desired amount of **WYE-687 dihydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.015 mg of the compound (assuming a molecular weight of 601.53 g/mol).
- Dissolve: Add the appropriate volume of fresh, anhydrous DMSO to the powder. For 6.015 mg, add 1 mL of DMSO. It is important to use fresh DMSO as moisture-absorbing DMSO can reduce solubility.^[1]
- Mix: Vortex the solution until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary.
- Aliquot: Dispense the stock solution into smaller, single-use aliquots in sterile, tightly sealed vials to minimize freeze-thaw cycles.
- Store: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).^{[1][2]}

Preparation of a 10 mM Stock Solution in Water

This protocol describes the preparation of a 10 mM stock solution of **WYE-687 dihydrochloride** in water.

Materials:

- **WYE-687 dihydrochloride** powder
- Sterile, nuclease-free water
- Sterile microcentrifuge tubes or cryovials
- Calibrated pipettes and sterile tips

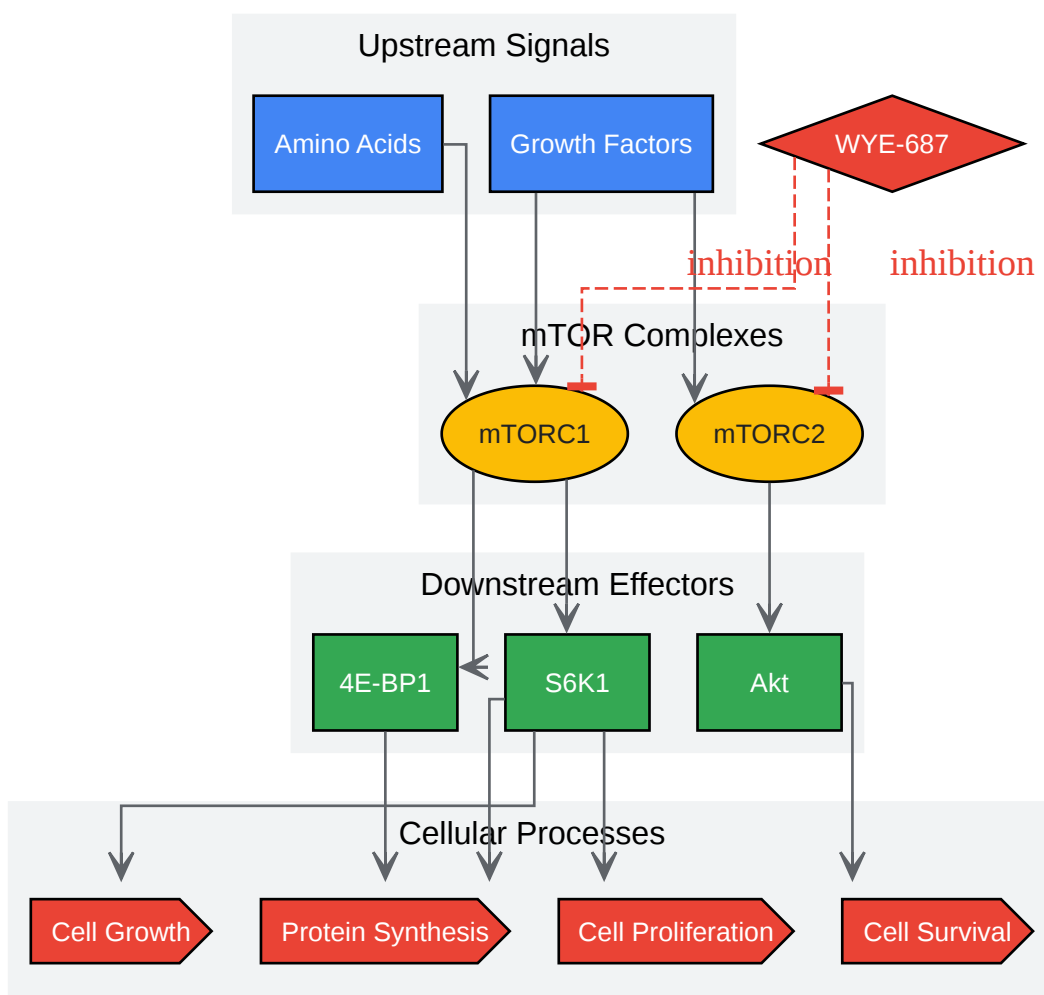
- Vortex mixer
- Balance

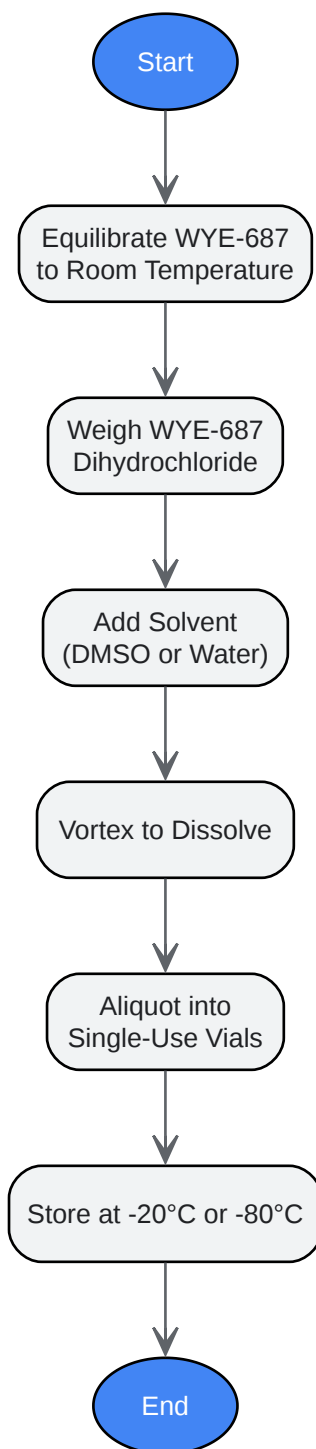
Procedure:

- Equilibrate: Allow the vial of **WYE-687 dihydrochloride** to reach room temperature for at least 60 minutes before opening.[\[6\]](#)
- Weigh: Weigh the desired amount of **WYE-687 dihydrochloride** powder. For instance, to prepare 1 mL of a 10 mM stock solution, use 6.015 mg.
- Dissolve: Add the calculated volume of sterile water to the powder. For 6.015 mg, add 1 mL of water.
- Mix: Vortex thoroughly until the powder is fully dissolved.
- Aliquot: Distribute the stock solution into single-use aliquots in sterile, tightly sealed vials.
- Store: Store the aliquots at -20°C for up to 1 month. For longer-term storage, -80°C is recommended.

Visualizations

mTOR Signaling Pathway Inhibition by WYE-687





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